

Bongardol physical and chemical properties

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Compound of Interest

Compound Name: *Bongardol*

Cat. No.: *B179853*

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An In-depth Technical Guide to Bongardol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information on **Bongardol** (CAS No: 123690-76-6) is compiled from publicly available data, primarily from chemical supplier databases. As of the date of this document, there is a notable absence of peer-reviewed scientific literature detailing its synthesis, experimental use, or biological activity. Therefore, sections on detailed experimental protocols and biological signaling pathways cannot be provided.

Core Physical and Chemical Properties

Bongardol, systematically known as Octacosanoic acid 2-(4-hydroxyphenyl)ethyl ester, is a phenolic compound.^[1] Its primary identification and key physical and chemical properties are summarized below.

Identification

Identifier	Value
Chemical Name	Bongardol
Systematic Name	Octacosanoic acid 2-(4-hydroxyphenyl)ethyl ester
CAS Number	123690-76-6
Molecular Formula	C36H64O3
Molecular Weight	544.9 g/mol
Synonyms	4-Hydroxyphenethyl Octacosanoate

Physicochemical Data

Property	Value	Source
Appearance	Powder	ChemFaces
Boiling Point	627.8 °C at 760 mmHg	ChemBK
Storage Condition	2-8°C, protected from air and light	ChemFaces
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces

A Certificate of Analysis from one supplier indicates a purity of $\geq 98\%$ as determined by $^1\text{H-NMR}$, with the results being consistent with the expected structure.[\[2\]](#)

Experimental Protocols

A comprehensive search of scientific databases reveals no published, peer-reviewed experimental protocols for the synthesis, purification, or analytical characterization of **Bongardol**. The information available is limited to what is found in supplier documentation, which lacks the detailed methodology required for replication in a research setting.

One supplier notes that **Bongardol** can be isolated from the herbs of *Bongardia chrysogonum*. [3] However, no specific extraction and purification protocols are provided.

Signaling Pathways and Biological Activity

There is currently no publicly available information on the biological activity or mechanism of action of **Bongardol**. Consequently, no signaling pathways associated with this compound have been described in the scientific literature.

Mandatory Visualizations

Due to the lack of information on experimental workflows or biological signaling pathways for **Bongardol**, no diagrams can be generated at this time. The creation of meaningful visualizations requires data on the compound's interactions and effects, which is not available in the public domain.

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References

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